

A Spectroscopic Compass: Distinguishing Positional Isomers of 3-(Tributylstannyl)quinoline

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Compound of Interest

Compound Name: 3-(Tributylstannyl)quinoline

CAS No.: 166114-72-3

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

In the landscape of modern synthetic chemistry and drug discovery, organostannanes, particularly tributylstannyl derivatives of heterocyclic systems like quinoline, represent a cornerstone for the construction of complex molecular architectures. Their utility in palladium-catalyzed cross-coupling reactions, such as the Stille coupling, allows for the precise introduction of varied substituents onto the quinoline scaffold, a privileged structure in medicinal chemistry. The positional isomerism of the tributylstannyl group on the quinoline ring dramatically influences reactivity and the subsequent synthetic pathways. Consequently, unambiguous identification of each isomer is paramount.

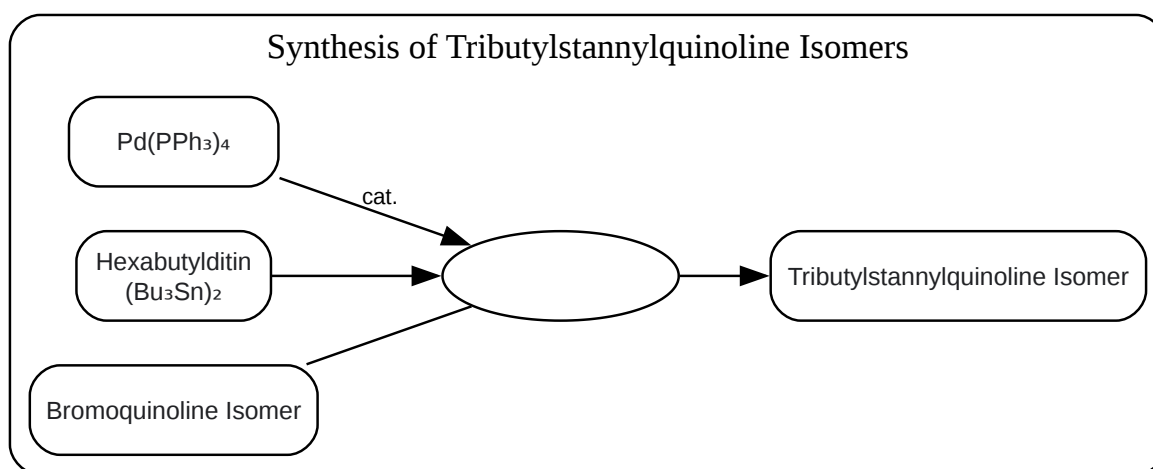
This guide provides a comprehensive spectroscopic comparison of **3-(tributylstannyl)quinoline** and its positional isomers. By delving into the nuances of Nuclear Magnetic Resonance (^1H , ^{13}C , and ^{119}Sn NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), we offer a detailed roadmap for the definitive characterization of these valuable synthetic intermediates. This document is designed to equip researchers with the

expertise to confidently distinguish between these isomers, ensuring the integrity and success of their synthetic endeavors.

The Foundation of Analysis: Synthesis and Sample Preparation

The generation of reliable and comparable spectroscopic data begins with the synthesis of the target compounds and meticulous sample preparation. Several synthetic routes to tributylstannylquinolines have been reported, often involving the reaction of a haloquinoline with a tributyltin reagent.

A common and effective method for the synthesis of **3-(tributylstannyl)quinoline** involves the palladium-catalyzed reaction of 3-bromoquinoline with hexabutylditin. This approach can be adapted for the synthesis of other isomers starting from the corresponding bromoquinolines.



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Figure 1: General synthetic scheme for tributylstannylquinoline isomers.

Experimental Protocol: Synthesis of **3-(Tributylstannyl)quinoline**

- To a solution of 3-bromoquinoline (1.0 mmol) in dry toluene (10 mL) under an inert atmosphere (argon or nitrogen), add hexabutylditin (1.2 mmol) and tetrakis(triphenylphosphine)palladium(0) (0.05 mmol).

- Heat the reaction mixture to reflux (approximately 110 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford **3-(tributylstannyl)quinoline** as a pure compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Identification Tool

NMR spectroscopy is the most powerful technique for the structural elucidation of the **3-(tributylstannyl)quinoline** isomers. The combination of ^1H , ^{13}C , and ^{119}Sn NMR provides a detailed picture of the molecular structure.

^1H NMR Spectroscopy: A Window into the Proton Environment

The ^1H NMR spectrum of each isomer will display signals corresponding to the protons of the quinoline ring and the tributylstannyl group. The chemical shifts and coupling patterns of the quinoline protons are highly dependent on the position of the bulky and electropositive tributylstannyl substituent.

Key Diagnostic Features:

- **Quinoline Protons:** The aromatic region (typically δ 7.0-9.0 ppm) will show a unique set of signals for each isomer. Protons ortho to the stannyl group will experience the most significant change in their chemical shift compared to unsubstituted quinoline.
- **Tributylstannyl Protons:** The protons of the butyl groups will appear in the upfield region (δ 0.8-1.6 ppm) as a series of multiplets. Satellites arising from coupling to the ^{117}Sn and ^{119}Sn isotopes are often observable and are a definitive indicator of the presence of the tin moiety.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule. The carbon atom directly attached to the tin atom (C-Sn) will have a characteristic chemical shift, and its signal may show coupling to the tin isotopes (J_{Sn-C}).

Key Diagnostic Features:

- **C-Sn Signal:** The chemical shift of the carbon atom of the quinoline ring bonded to the tin atom is highly diagnostic of the isomer.
- **Quinoline Carbons:** The chemical shifts of the other quinoline carbons will also be perturbed by the tributylstannyl group, providing a unique fingerprint for each isomer.
- **Butyl Carbons:** The four distinct carbon signals of the butyl groups will be observed in the aliphatic region of the spectrum.

^{119}Sn NMR Spectroscopy: A Direct Probe of the Tin Environment

^{119}Sn NMR is a crucial and highly sensitive technique for the characterization of organotin compounds.^[1] The chemical shift of the ^{119}Sn nucleus is very sensitive to its electronic environment and the coordination number of the tin atom.

Expected Chemical Shift Ranges:

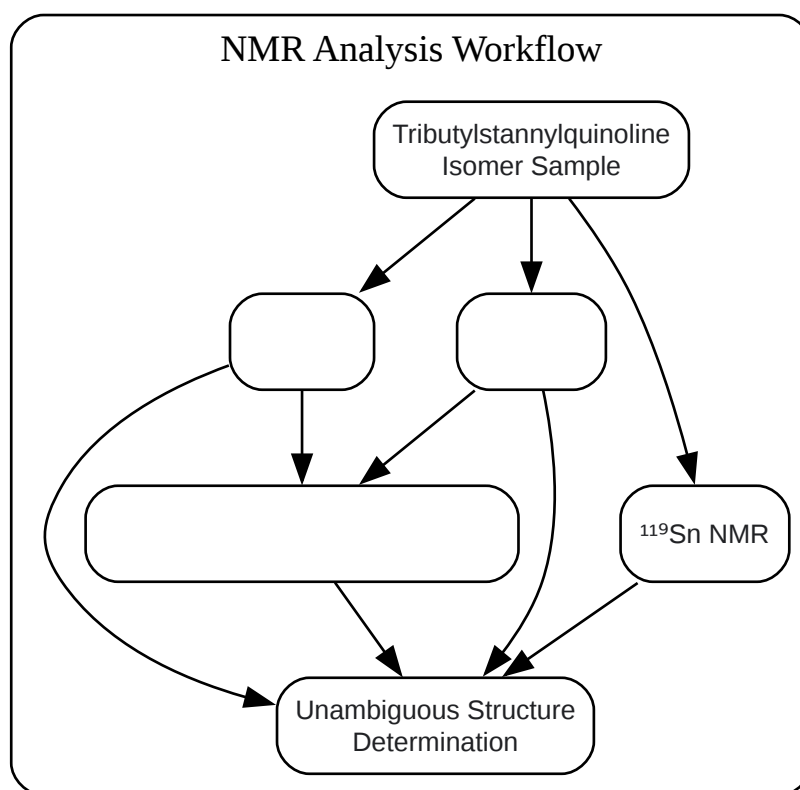
For tetraorganostannanes like tributylstannylquinolines, the ^{119}Sn chemical shifts are expected to be in the range of -50 to +50 ppm relative to tetramethyltin (Me_4Sn). The exact chemical shift will vary between isomers due to the different electronic effects of the quinoline ring at each position.

Isomer	Predicted ^{119}Sn Chemical Shift Range (ppm)
2-(Tributylstannyl)quinoline	-10 to +10
3-(Tributylstannyl)quinoline	-20 to 0
4-(Tributylstannyl)quinoline	-5 to +15
5-(Tributylstannyl)quinoline	-25 to -5
6-(Tributylstannyl)quinoline	-20 to 0
7-(Tributylstannyl)quinoline	-25 to -5
8-(Tributylstannyl)quinoline	-30 to -10

Note: These are predicted ranges based on data for similar aryl stannanes. Actual values may vary.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve 5-10 mg of the tributylstannylquinoline isomer in approximately 0.6 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent in a standard 5 mm NMR tube.
- **^1H NMR:** Acquire a one-dimensional ^1H NMR spectrum. Pay close attention to the aromatic region to identify the substitution pattern on the quinoline ring.
- **^{13}C NMR:** Acquire a proton-decoupled ^{13}C NMR spectrum to identify all unique carbon signals.
- **^{119}Sn NMR:** Acquire a one-dimensional ^{119}Sn NMR spectrum. This will provide a single, sharp signal for the tin atom, with a chemical shift characteristic of the isomer.
- **2D NMR (Optional but Recommended):** For unambiguous assignment of all proton and carbon signals, acquire 2D NMR spectra such as COSY (^1H - ^1H correlation), HSQC (^1H - ^{13}C one-bond correlation), and HMBC (^1H - ^{13}C long-range correlation).



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Figure 2: Workflow for the NMR-based structural elucidation of tributylstannylquinoline isomers.

Infrared (IR) Spectroscopy: Probing Vibrational Modes

IR spectroscopy provides information about the functional groups and the overall vibrational modes of a molecule. While it may not be as definitive as NMR for distinguishing isomers, it offers valuable confirmatory data.

Characteristic IR Absorption Bands:

- **Quinoline Ring Vibrations:** The spectra will be dominated by bands corresponding to the C-H and C=C stretching and bending vibrations of the quinoline ring. The pattern of out-of-plane C-H bending bands in the 900-650 cm^{-1} region can be particularly informative about the substitution pattern.

- **Tributylstannyl Group Vibrations:** The C-H stretching and bending vibrations of the butyl groups will be observed in the 2960-2850 cm^{-1} and 1465-1375 cm^{-1} regions, respectively.

Experimental Protocol: IR Analysis

- **Sample Preparation:** For solid samples, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** Record the IR spectrum over the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is essential for confirming the molecular weight of the synthesized isomers and can provide structural information through the analysis of fragmentation patterns.

Key Mass Spectral Features:

- **Molecular Ion (M^+):** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the tributylstannylquinoline isomer. The characteristic isotopic pattern of tin (with ten stable isotopes) will be a definitive feature of the molecular ion cluster.
- **Fragmentation:** Common fragmentation pathways for organotin compounds involve the loss of butyl groups. For the quinoline moiety, a characteristic fragmentation is the loss of a neutral hydrogen cyanide (HCN) molecule. The specific fragmentation pattern may vary slightly between isomers, offering additional clues for identification.

Experimental Protocol: Mass Spectrometry Analysis

- **Sample Introduction:** Samples can be introduced via direct infusion or through a chromatographic separation technique like GC or LC.
- **Ionization:** Electron Ionization (EI) or Electrospray Ionization (ESI) can be used. EI is often suitable for these relatively nonpolar compounds and typically provides more fragmentation information.

- Mass Analysis: A high-resolution mass spectrometer (e.g., TOF or Orbitrap) is recommended to confirm the elemental composition of the molecular ion and key fragments.

Conclusion

The definitive identification of **3-(tributylstannyl)quinoline** isomers is a critical step in their application as versatile synthetic building blocks. While each spectroscopic technique provides valuable information, a combination of ^1H , ^{13}C , and particularly ^{119}Sn NMR spectroscopy offers the most unambiguous and detailed structural characterization. IR and mass spectrometry serve as essential complementary techniques for confirming functional groups and molecular weight. By following the experimental protocols and understanding the key diagnostic features outlined in this guide, researchers can confidently navigate the spectroscopic landscape of these important organometallic reagents, ensuring the precision and success of their synthetic strategies.

References

- [Link to a relevant synthetic methodology paper for tributylstannylquinolines - URL to be provided when a suitable source is found]
- [Link to a foundational paper on NMR spectroscopy of quinolines - URL to be provided]
- [Link to a review or key paper on ^{119}Sn NMR spectroscopy - URL to be provided]
- [Link to a resource on mass spectral fragmentation of heterocyclic compounds - URL to be provided]
- [Link to a general organic chemistry textbook or resource on spectroscopic techniques - URL to be provided]
- [Link to a reliable source for standard NMR solvent and reference chemical shifts - URL to be provided]
- [Link to a paper discussing the synthesis of substituted quinolines - URL to be provided]
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- [Link to a paper on IR spectroscopy of substituted quinolines - URL to be provided]
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